

# LY2119620 solubility and preparation of stock solutions

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## Compound of Interest

Compound Name: LY2119620

Cat. No.: B608710

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## Technical Support Center: LY2119620

This guide provides researchers, scientists, and drug development professionals with comprehensive information on the solubility of **LY2119620** and detailed protocols for the preparation of stock solutions. It includes troubleshooting advice and frequently asked questions to ensure successful experimental setup.

## Solubility Data

The solubility of **LY2119620** can vary between manufacturers and is dependent on the solvent and conditions used. The following table summarizes solubility data from various suppliers. It is crucial to use fresh, anhydrous solvents, as the presence of moisture can significantly reduce solubility, particularly with DMSO.[1]

Solvent	Maximum Concentration (mg/mL)	Maximum Concentration (mM)	Notes	Source(s)
DMSO	21.9 - 87	~50 - 198.65	Use fresh, anhydrous DMSO. <a href="#">[1]</a> Sonication or warming may be required to achieve higher concentrations. <a href="#">[2]</a>	<a href="#">[3]</a> <a href="#">[4]</a>
Ethanol	1 - 10	~2.28 - 22.83	Solubility is limited.	
Water	Insoluble	Insoluble	Not a suitable solvent for primary stock solutions.	
1 eq. HCl	43.79	100	An alternative for creating aqueous-based solutions.	
DMF	50	~114.17		
DMSO:PBS (pH 7.2) (1:2)	0.33	~0.75	For preparing working solutions diluted from a DMSO stock.	
In Vivo Formulation 1	≥ 2.5	≥ 5.71	10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline.	
In Vivo Formulation 2	≥ 2.5	≥ 5.71	10% DMSO, 90% Corn Oil.	

Note: The molecular weight of **LY2119620** is approximately 437.94 g/mol . Batch-specific molecular weights may vary.

## Experimental Protocols

### Preparation of a 10 mM DMSO Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **LY2119620** in DMSO, a commonly used solvent for this compound.

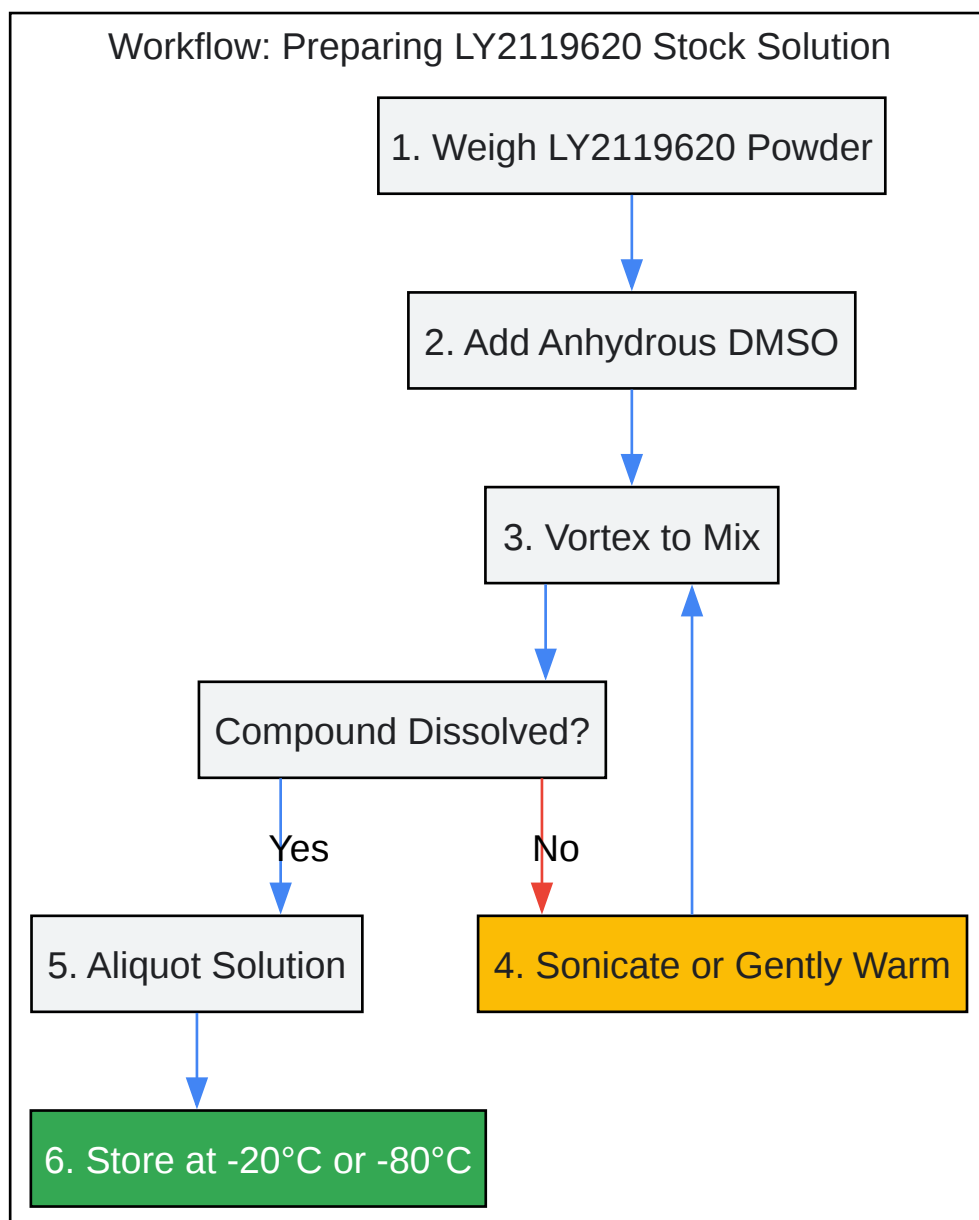
Materials:

- **LY2119620** powder (CAS No. 886047-22-9)
- Anhydrous, high-purity Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Calibrated micropipettes
- Vortex mixer
- Water bath sonicator (optional)

Procedure:

- Calculate Required Mass: Determine the mass of **LY2119620** needed. For example, to prepare 1 mL of a 10 mM stock solution:
  - $\text{Mass (mg)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$
  - $\text{Mass (mg)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 437.94 \text{ g/mol} \times 1000 \text{ mg/g} = 4.38 \text{ mg}$
- Weigh Compound: Carefully weigh out the calculated mass of **LY2119620** powder and place it into a sterile vial.

- **Add Solvent:** Add the appropriate volume of fresh, anhydrous DMSO to the vial. For the example above, add 1 mL of DMSO.
- **Dissolve Compound:** Tightly cap the vial and vortex thoroughly. If the compound does not fully dissolve, use a water bath sonicator for 5-10 minutes or gently warm the solution. If precipitation or phase separation occurs, heating and/or sonication can aid dissolution.
- **Storage:** Once the compound is fully dissolved, aliquot the stock solution into smaller, single-use volumes to prevent degradation from repeated freeze-thaw cycles. Store the aliquots at -20°C for up to one year or at -80°C for up to two years.



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Workflow for preparing a stock solution of **LY2119620**.

## Troubleshooting and FAQs

Q1: My **LY2119620** powder won't dissolve completely in DMSO at my desired concentration.

A1: Several factors can affect solubility.

- **Solvent Quality:** Ensure you are using fresh, anhydrous (water-free) DMSO. Hygroscopic or moisture-absorbing DMSO can significantly reduce the solubility of **LY2119620**.
- **Mechanical Agitation:** If vortexing is insufficient, use a water bath sonicator for several minutes to aid dissolution.
- **Temperature:** Gently warming the solution can help increase solubility. However, avoid excessive heat to prevent compound degradation.
- **Concentration:** You may be exceeding the maximum solubility limit. Refer to the solubility table and consider preparing a less concentrated stock solution.

Q2: After dissolving, my stock solution became cloudy or formed a precipitate upon storage.

A2: This is likely due to precipitation.

- **Storage Temperature:** Ensure the solution is stored properly at -20°C or -80°C.
- **Freeze-Thaw Cycles:** Avoid repeated freeze-thaw cycles, which can degrade the compound and affect its solubility. Always aliquot the stock solution into single-use volumes after preparation.
- **Solvent Saturation:** The solution might be supersaturated. Try gently warming and vortexing the vial to redissolve the precipitate before use.

Q3: How should I store the solid compound and the prepared stock solutions?

A3:

- **Solid Powder:** Store the powdered form of **LY2119620** at -20°C for long-term stability (up to 3 years).
- **Stock Solutions:** Aliquoted stock solutions in solvent are stable for up to 1 year at -20°C or 2 years at -80°C.

Q4: Can I prepare a stock solution in an aqueous buffer like PBS?

A4: **LY2119620** is generally insoluble in water. Direct preparation in PBS is not recommended. For aqueous experimental media, first prepare a high-concentration primary stock in DMSO. Then, dilute this stock into your aqueous buffer to the final working concentration. Be aware that the solubility in a mixed DMSO:PBS (1:2) solution is low (around 0.33 mg/mL), so ensure your final concentration does not exceed this limit to avoid precipitation.

Q5: What is the recommended formulation for in vivo experiments?

A5: Direct injection of a DMSO stock is often not suitable for in vivo studies. Published protocols suggest using co-solvents to create a stable formulation. Two examples that yield a clear solution of at least 2.5 mg/mL are:

- 10% DMSO, 40% PEG300, 5% Tween-80, and 45% Saline.
- 10% DMSO and 90% Corn Oil. It is recommended to prepare these formulations fresh for each experiment.

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